

# 4-(Trifluoromethyl)benzyl bromide safety and handling

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzyl bromide

Cat. No.: B057558

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## An In-depth Technical Guide to the Safety and Handling of 4-(Trifluoromethyl)benzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-(Trifluoromethyl)benzyl bromide** (CAS No: 402-49-3), also known as  $\alpha'$ -Bromo- $\alpha,\alpha,\alpha$ -trifluoro-p-xylene, is a valuable reagent in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its utility stems from the presence of the trifluoromethyl (CF<sub>3</sub>) group, which can enhance the lipophilicity, metabolic stability, and binding affinity of target molecules.<sup>[1]</sup> However, its reactivity also necessitates stringent safety and handling protocols. This guide provides a comprehensive overview of the hazards associated with **4-(Trifluoromethyl)benzyl bromide** and details the necessary procedures for its safe use, storage, and disposal.

## Hazard Identification and Classification

**4-(Trifluoromethyl)benzyl bromide** is classified as a corrosive substance that poses significant health risks upon exposure.<sup>[2][3][4][5]</sup>

GHS Classification:

- Skin Corrosion/Irritation: Category 1B<sup>[2][3]</sup>

- Serious Eye Damage/Eye Irritation: Category 1

GHS Label Elements:

- Pictogram: GHS05 (Corrosion)[3]
- Signal Word: Danger[2][3][4]
- Hazard Statement: H314 - Causes severe skin burns and eye damage.[2][3][4][5]
- Other Hazards: The substance is a lachrymator, meaning it can cause tearing.[6]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Trifluoromethyl)benzyl bromide** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>3</sub>	
Molecular Weight	239.03 g/mol	
Appearance	White to light yellow crystalline low melting solid	[7]
Melting Point	29-33 °C (lit.)	[7]
Boiling Point	65-69 °C at 5 mmHg (lit.)	[7]
Density	1.546 g/mL at 25 °C (lit.)	[7]
Flash Point	192 °F (88.9 °C)	
Water Solubility	Insoluble	[7]
Refractive Index	n <sub>20/D</sub> 1.484 (lit.)	

## Safe Handling and Storage Protocols

Adherence to strict protocols is mandatory to ensure the safety of personnel working with this chemical.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[2][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][9]

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all handling procedures:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[2][6] Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) inspected for integrity before use.[2]
  - Clothing: Wear impervious, flame-resistant protective clothing, such as a lab coat, to prevent skin contact.[2]
- Respiratory Protection: If vapors or aerosols are generated, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[2][9][10]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- The storage area should be a designated corrosives area, and containers should be kept under an inert gas like nitrogen or argon at 2–8 °C.[9]
- Store locked up, accessible only to qualified personnel.[2][10]

- Keep away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[9][10]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

### First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[2][10] If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[2][9][10]
- Skin Contact: Immediately remove all contaminated clothing.[2][10] Rinse the affected skin with large amounts of water and soap for at least 15 minutes.[2][9][10] Seek immediate medical attention.[9][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[6][10] Remove contact lenses if present and easy to do.[2][10] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse the mouth with water.[2] Do NOT induce vomiting, as this can cause perforation of the esophagus.[9][10] Never give anything by mouth to an unconscious person.[2] Call a physician or Poison Control Center immediately.[2][10]

### Spill and Leak Procedures

- Personal Precautions: Evacuate personnel to a safe area.[2] Wear full personal protective equipment, including respiratory protection.[2] Ensure adequate ventilation and remove all sources of ignition.[2]
- Containment and Cleanup:
  - For liquid spills, use an inert absorbent material such as sand, silica gel, or acid binder to soak up the chemical.[9][10]
  - For solid spills, carefully sweep up the material, avoiding dust formation.[11]

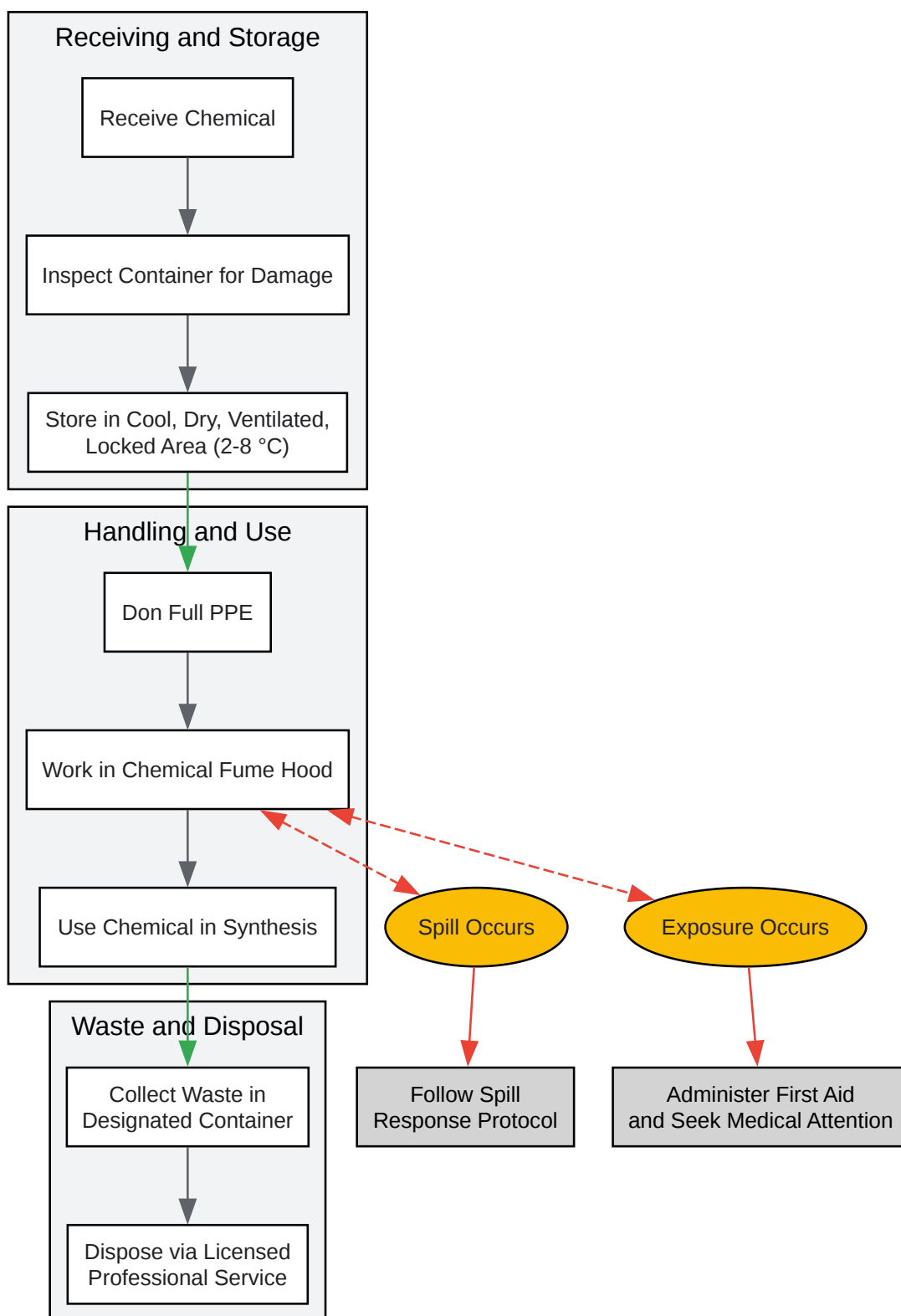
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[2\]](#)

## Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service.[\[11\]](#) Do not mix with other waste. Uncleaned containers should be treated as the product itself.

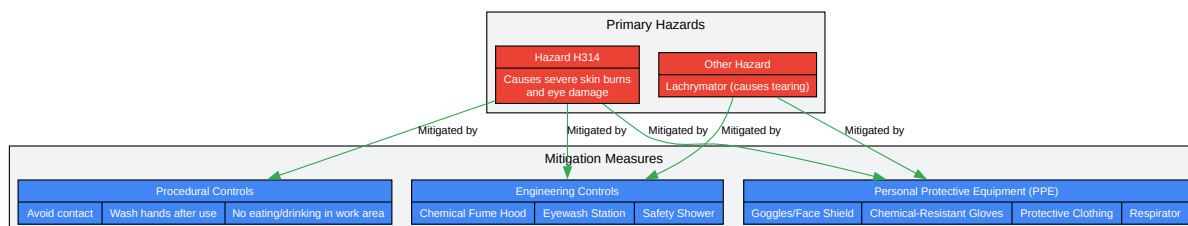
## Visualization of Safety Protocols

To further clarify the safety and handling procedures, the following diagrams illustrate the key workflows and logical relationships.



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Caption: Workflow for the safe handling of **4-(Trifluoromethyl)benzyl bromide**.



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Caption: Hazard mitigation strategy for **4-(Trifluoromethyl)benzyl bromide**.

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## References

- 1. nbinn.com [nbinn.com]
- 2. echemi.com [echemi.com]
- 3. 4-(三氟甲基)溴苄 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Vector SDS and Chemical Management [nku-ky.safecollegessds.com]
- 5. s.ewormhole.ostc.com.cn [s.ewormhole.ostc.com.cn]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. 4-(TRIFLUOROMETHYL)BENZYL BROMIDE CAS#: 402-49-3 [m.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]

- 10. fishersci.com [fishersci.com]
- 11. capotchem.com [capotchem.com]
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